

# Essential Safety and Handling Guide for Capstat® (Capreomycin Sulfate)

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## Compound of Interest

|                |            |
|----------------|------------|
| Compound Name: | Capstat    |
| CAS No.:       | 37280-35-6 |
| Cat. No.:      | B14667734  |

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This guide provides crucial safety and logistical information for the handling and disposal of **Capstat®** (Capreomycin for injection, USP), a pharmaceutical agent. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

## Personal Protective Equipment (PPE)

When handling **Capstat®**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.<sup>[1]</sup>

| PPE Category           | Specific Recommendations   |
|------------------------|--|
| Eye Protection         | Approved eye protection, such as safety glasses or goggles bearing an ANSI Z87 or CSA stamp, should be worn, especially when the potential for splashes or contact with corrosive materials exists.[1]   |
| Hand Protection        | Use protective gloves made of a material that is impervious to the solvents being used. For individuals with sensitivity to natural rubber, nitrile or other synthetic non-latex gloves are recommended. Powdered latex gloves should be avoided.[1] |
| Protective Clothing    | Wear appropriate protective clothing to prevent skin contact.[1]   |
| Respiratory Protection | In areas with inadequate ventilation, avoid breathing dust, fumes, gas, mist, vapors, or spray by using appropriate respiratory protection.[1]   |

## Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Capstat®** and the safety of laboratory personnel.

Handling Procedures:

- Avoid breathing in any dust, fumes, mist, or spray.[1]
- Only use the product in a well-ventilated area.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash any potentially exposed skin thoroughly after handling.[1]

- Medical personnel should be made aware of the material involved to ensure they can take necessary precautions to protect themselves.[1]

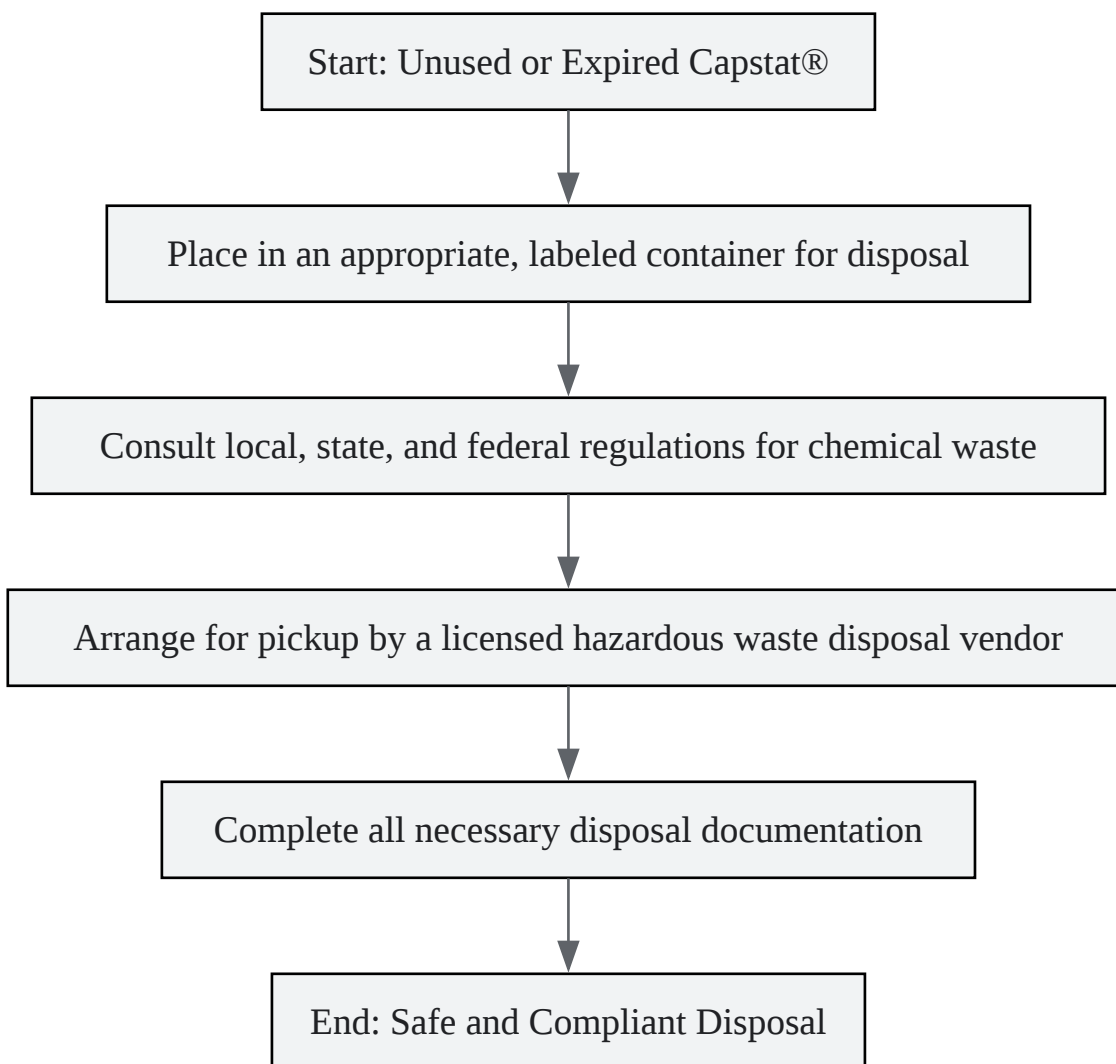
Storage:

- Store the product locked up.[1]
- Prior to reconstitution, **Capstat**® should be stored at a controlled room temperature between 15°C to 30°C (59°F to 86°F).[1]

## Disposal Plan

All waste materials must be disposed of in accordance with federal, state, and local regulations. Do not empty **Capstat**® or its container into drains.[1]

Disposal Workflow:



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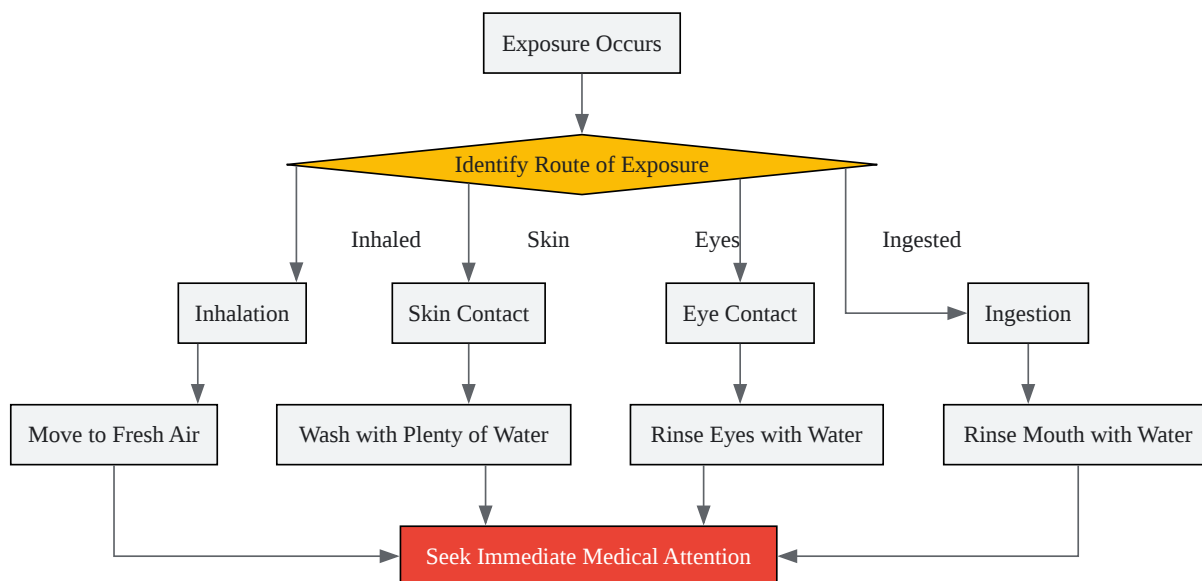
Caption: Workflow for the proper disposal of **Capstat®**.

## Emergency First Aid Procedures

In the event of exposure to **Capstat®**, follow these first aid measures and seek immediate medical attention.

| Exposure Route | First Aid Measures   |
|----------------|--|
| Inhalation     | If inhaled, move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and call for emergency medical services.[1] |
| Skin Contact   | In case of skin contact, wash the affected area with plenty of water.[1]   |
| Eye Contact    | If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.                         |
| Ingestion      | If swallowed, rinse the mouth with water. Do not induce vomiting. Call a poison control center or doctor for treatment advice.[1]                        |

First Aid Workflow:



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## References

- 1. [medline.com](https://pubmed.ncbi.nlm.nih.gov/) [medline.com]
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